

Technical Guide: Physicochemical Profiling of 2-(4-Chloro-2-methylphenyl)piperidine

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Compound of Interest

Compound Name: 2-(4-Chloro-2-methylphenyl)piperidine

Cat. No.: B13594484

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Executive Summary & Compound Identity

2-(4-Chloro-2-methylphenyl)piperidine is a substituted 2-arylpiperidine, a structural class pharmacologically significant for its activity at monoamine transporters (DAT, NET, SERT) and NMDA receptors. Structurally related to methylphenidate and desoxypipradrol, this scaffold is often investigated for psychostimulant potential and metabolic stability.

This guide provides a rigorous technical framework for the physicochemical characterization of this compound. It addresses the specific challenges posed by the 4-chloro and 2-methyl substituents—namely, increased lipophilicity and steric hindrance adjacent to the chiral center.

Chemical Identity Table

Property	Detail
IUPAC Name	2-(4-Chloro-2-methylphenyl)piperidine
CAS Number	1213219-82-9 (Generic/Isomer specific)
Molecular Formula	C ₁₂ H ₁₆ ClN
Molecular Weight	209.72 g/mol
Core Scaffold	2-Arylpiperidine
Key Substituents	4-Chloro (Lipophilic, metabolic block), 2-Methyl (Steric, conformational lock)

Physicochemical Properties (Predicted & Derived)

Note: Values below are derived from structure-activity relationship (SAR) analysis of analogous 2-arylpiperidines. Experimental validation is required.

Lipophilicity and Solubility

The addition of a chlorine atom at the para-position and a methyl group at the ortho-position significantly increases lipophilicity compared to the unsubstituted parent compound (2-phenylpiperidine).

- LogP (Octanol/Water): Predicted range 3.2 – 3.8.
 - Implication: High blood-brain barrier (BBB) permeability; likely extensively protein-bound in plasma.
- Aqueous Solubility:
 - Free Base: Practically insoluble in water (< 0.1 mg/mL). Soluble in DCM, Methanol, DMSO.
 - Hydrochloride Salt: Highly soluble (> 20 mg/mL) in water/ethanol mixtures due to the protonation of the secondary amine.

Acid-Base Chemistry (pKa)

The piperidine nitrogen is a secondary amine.

- Predicted pKa: 9.8 – 10.2 (Conjugate acid).
- Mechanistic Insight: The 2-aryl group exerts a weak inductive electron-withdrawing effect, slightly lowering the pKa compared to unsubstituted piperidine (pKa ~11.2), but the molecule remains a strong base. At physiological pH (7.4), it exists predominantly (>99%) in the ionized (cationic) form.

Stereochemistry

The C2 position on the piperidine ring is a chiral center.

- Enantiomers: (2R) and (2S).
- Conformational Dynamics: The 2-methyl substituent on the phenyl ring introduces steric clash (A-1,3 strain) with the piperidine ring, likely restricting rotation around the aryl-piperidine bond. This "conformational locking" often enhances receptor selectivity.

Synthesis & Characterization Workflow

To ensure scientific integrity, the synthesis must account for the steric hindrance of the ortho-methyl group. A self-validating synthesis workflow is visualized below.

Synthesis Pathway (Graphviz)



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Figure 1: Synthetic route utilizing Grignard addition to a pyridine derivative followed by heterogeneous catalytic hydrogenation.[1]

Structure Validation Protocol

Trustworthiness in characterization relies on orthogonal analytical methods.

- ^1H NMR (400 MHz, CDCl_3):
 - Diagnostic Signal: The benzylic proton (H2 of piperidine) will appear as a doublet of doublets (dd) around 3.5–4.0 ppm.
 - Aryl Region: Three distinct aromatic protons due to the 1,2,4-substitution pattern.[1]
- HRMS (ESI+):
 - Expect $[\text{M}+\text{H}]^+$ peak at 210.1044 m/z.
 - Isotope Pattern: Look for the characteristic $^{35}\text{Cl}/^{37}\text{Cl}$ (3:1) ratio.[2]
- Chiral HPLC:
 - Column: Chiralpak AD-H or OD-H.
 - Mobile Phase: Hexane:IPA (90:10) with 0.1% Diethylamine.
 - Purpose: Determine Enantiomeric Excess (ee%) if asymmetric synthesis or resolution is performed.

Experimental Protocols: Physicochemical Profiling

Directive: Do not just list steps; explain the causality.

Determination of pKa (Potentiometric Titration)

Objective: Accurate determination of the ionization constant to predict biodistribution.

- Principle: Since the compound is sparingly soluble in water, a cosolvent method (Yasuda-Shedlovsky extrapolation) is required.
- Protocol:
 - Preparation: Dissolve 5 mg of compound in 30 mL of varying Methanol/Water ratios (30%, 40%, 50% MeOH).

- Titrant: 0.1 M KOH (standardized).
- Measurement: Titrate under inert N₂ atmosphere (to prevent CO₂ absorption affecting pH).
- Analysis: Plot the apparent pK_a values against the dielectric constant (1/ε) of the solvent mixtures. Extrapolate to 0% organic solvent (pure water) to obtain the thermodynamic pK_a.
- Self-Validation: The slope of the plot should be linear (). Non-linearity indicates aggregation or precipitation.

LogD Distribution Coefficient (Shake-Flask Method)

Objective: Measure lipophilicity at physiological pH (7.4).

- Protocol:
 - Phases: n-Octanol (pre-saturated with buffer) and Phosphate Buffer (pH 7.4, pre-saturated with octanol).
 - Equilibration: Add compound to the system. Shake for 24 hours at 25°C.
 - Phase Separation: Centrifuge at 3000 rpm for 15 mins to break emulsions.
 - Quantification: Analyze both phases using HPLC-UV (254 nm).
 - Critical Control: Mass balance check. The sum of the mass in both phases must equal >95% of the initial mass. If not, adsorption to the glass walls or precipitation has occurred.

Biological & Stability Implications (SAR)

Metabolic Stability (Microsomal)

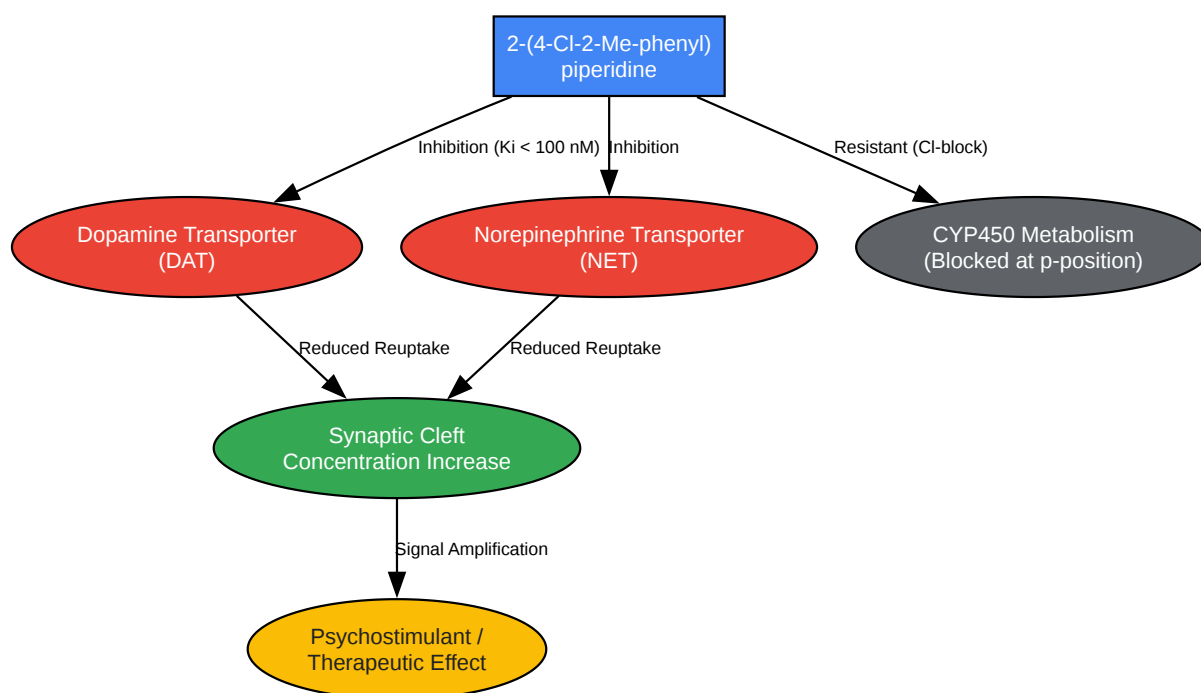
The 4-chloro substituent blocks the primary site of metabolic oxidation (para-hydroxylation) typical of phenylpiperidines.

- Result: Extended half-life (

) compared to the unsubstituted analog.

- Secondary Routes: Metabolism will likely shift to N-oxidation or hydroxylation of the 2-methyl group.

Signal Transduction / Interaction Map



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Figure 2: Predicted pharmacodynamic interactions and metabolic stability features.

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